

physical and chemical properties of o-iodosobenzoate

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Compound of Interest

Compound Name: *o*-Iodosobenzoate

Cat. No.: B1240650

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An In-depth Technical Guide to o-Iodosobenzoate

Audience: Researchers, scientists, and drug development professionals.

Introduction

o-Iodosobenzoate, and its protonated form o-iodosobenzoic acid (IBA), are hypervalent iodine(III) compounds that have garnered significant interest in synthetic and medicinal chemistry. As non-metallic, recyclable oxidizing agents, they offer a greener alternative to many heavy metal-based oxidants.^[1] Their reactivity is centered on the electrophilic iodine(III) atom, which can participate in a variety of oxidative transformations. A key structural feature is the intramolecular coordination of the ortho-carboxylate group to the iodine atom, which modulates its stability and reactivity compared to its meta and para isomers.^[2] This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **o**-iodosobenzoate.

Physical and Chemical Properties

o-Iodosobenzoic acid typically exists as a white to off-white powder. Unlike its linear analogue, iodosylbenzene, which is a polymeric solid, the structure of *o*-iodosobenzoic acid is characterized by a cyclic benziodoxolone system, specifically 1-hydroxy-1,2-benziodoxol-3-one, due to the intramolecular coordination.^[2] This cyclic tautomer is in equilibrium with the open-chain form.^[2]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of o-iodosobenzoic acid.

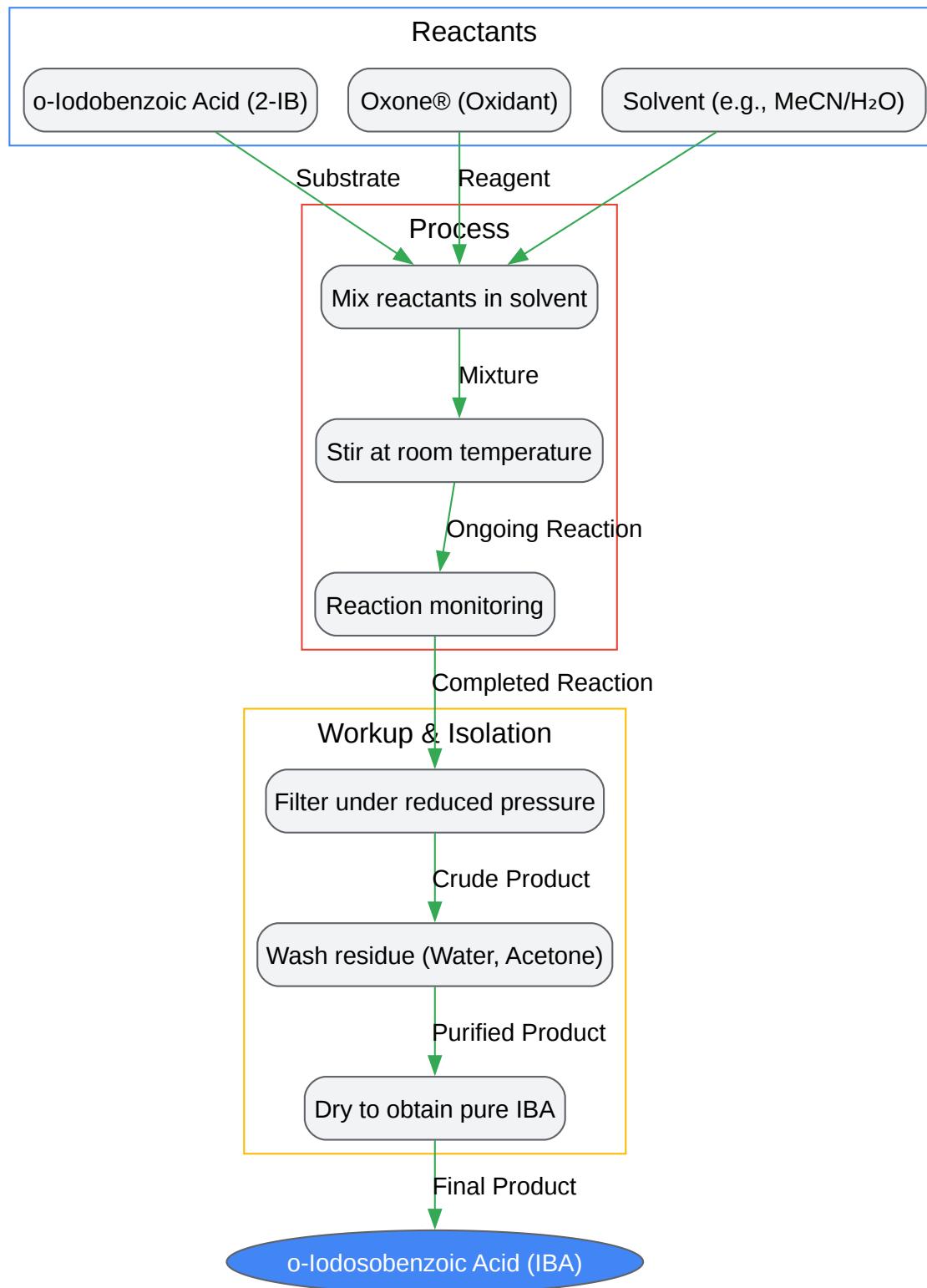
| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₇ H ₅ IO ₃ | [3] |
| Molecular Weight | 264.02 g/mol | [3][4] |
| Appearance | White to off-white powder | [3] |
| Melting Point | 230 °C (decomposes) | |
| Canonical SMILES | C1=CC=C(C(=C1)C(=O)O)I=O | [3][4] |
| InChI Key | IFPHDUVGLXEIOQ- UHFFFAOYSA-N | [3][5] |
| CAS Number | 304-91-6 | [3] |
| Solubility | Low solubility in most common solvents. Almost insoluble in ethanol.[2] | [2][6] |

Synthesis and Experimental Protocols

The synthesis of o-iodosobenzoic acid (IBA) is most commonly achieved through the oxidation of o-iodobenzoic acid (2-IB). A significant challenge in its synthesis is the potential for over-oxidation to the pentavalent iodine compound, o-iodoxybenzoic acid (IBX), which can be hazardous.[1][7] Modern protocols have been optimized to prevent this contamination.[1][7]

Diagram of Synthetic Workflow

Synthesis of o-Iodosobenzoic Acid (IBA)

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Caption: Workflow for the synthesis of o-Iodosobenzoic Acid (IBA).

Detailed Experimental Protocol: Synthesis of IBA from 2-IB using Oxone®

This protocol is adapted from a practical and mild synthesis method designed to avoid contamination with IBX.[\[1\]](#)[\[7\]](#)

Materials:

- 2-Iodobenzoic acid (2-IB)
- Oxone® (potassium peroxyomonosulfate)
- Acetonitrile (MeCN)
- Deionized Water (H₂O)
- Acetone

Procedure:

- In a round-bottom flask, dissolve 1.0 mmol of 2-iodobenzoic acid (2-IB) in 5 mL of acetonitrile (MeCN).
- To this solution, add 1.2 mmol of Oxone® (738 mg).
- Add 5 mL of deionized water to the mixture.
- Stir the resulting mixture vigorously at room temperature. The reaction time may vary depending on the specific substrate but is typically monitored until completion (e.g., by TLC).
- Upon completion of the reaction, the white product precipitate is collected by filtration under reduced pressure.
- The collected solid residue is washed sequentially with water and then with acetone to remove any unreacted starting material and byproducts.
- The resulting white powder, pure o-iodosobenzoic acid (IBA), is then dried.

Safety Note: While this method is designed to be safer, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Handle all chemicals in a well-ventilated fume hood.

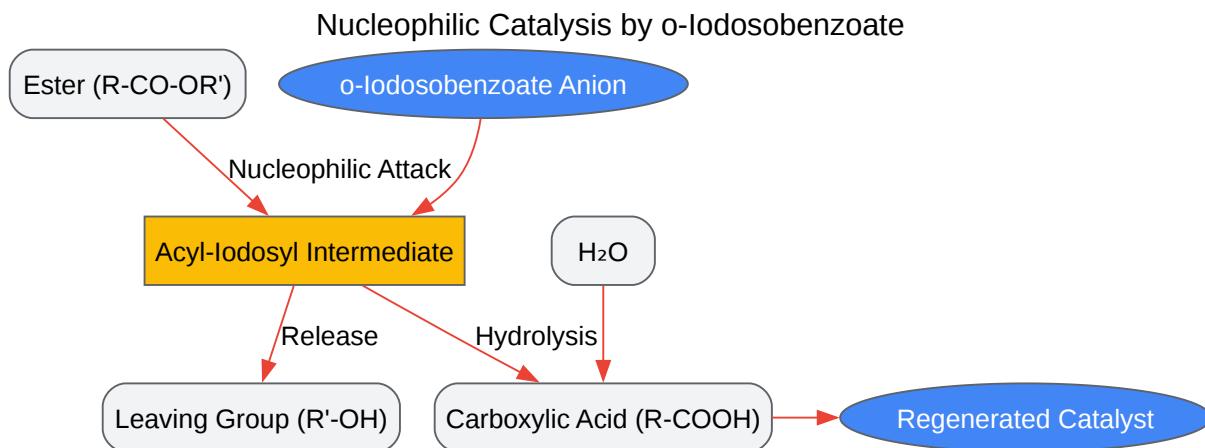
Chemical Reactivity and Applications

o-Iodosobenzoate is a versatile oxidizing agent and catalyst in organic synthesis. Its reactivity stems from the ability of the hypervalent iodine to act as an oxo-transfer agent.^[6] It is often used in reactions where mild and selective oxidation is required.

Key Chemical Reactions

- Oxidation of Alcohols: IBA can be used, sometimes catalytically with a co-oxidant like Oxone®, for the selective oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.^[8]
- C-H Bond Oxidation: It serves as a catalyst for the selective oxidation of active C-H bonds, such as benzylic positions, to the corresponding carbonyl compounds.^[8]
- Hydrolysis Catalyst: The **o-iodosobenzoate** anion has been shown to be a highly efficient nucleophilic catalyst for the hydrolysis of esters, outperforming other common catalysts like imidazole.^[9] This catalytic activity is attributed to a combination of steric and solvation effects, as well as an enhancement of nucleophilicity by the alpha effect.^[9]

Diagram of Catalytic Role in Ester Hydrolysis



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Caption: Catalytic cycle of ester hydrolysis mediated by **o**-iodosobenzoate.

Role in Biochemistry and Drug Development

While not a therapeutic agent itself, **o**-iodosobenzoate's specific chemical reactivity has made it a valuable tool in biochemical research, particularly in proteomics and enzymology.

Protein Cleavage for Sequencing

o-Iodosobenzoic acid is known to selectively cleave peptide bonds at the C-terminal side of tryptophan residues.^[10] This reaction proceeds via a two-step oxidation of the indole side chain, followed by the formation of an iminospirolactone which is then hydrolyzed, resulting in peptide bond scission.^[10] Some studies have shown that it can also cleave at tyrosine residues, although this is sometimes attributed to contamination with the over-oxidized **o**-iodoxybenzoic acid (IBX).^{[10][11]} This specific cleavage is useful for protein fragmentation prior to sequencing.

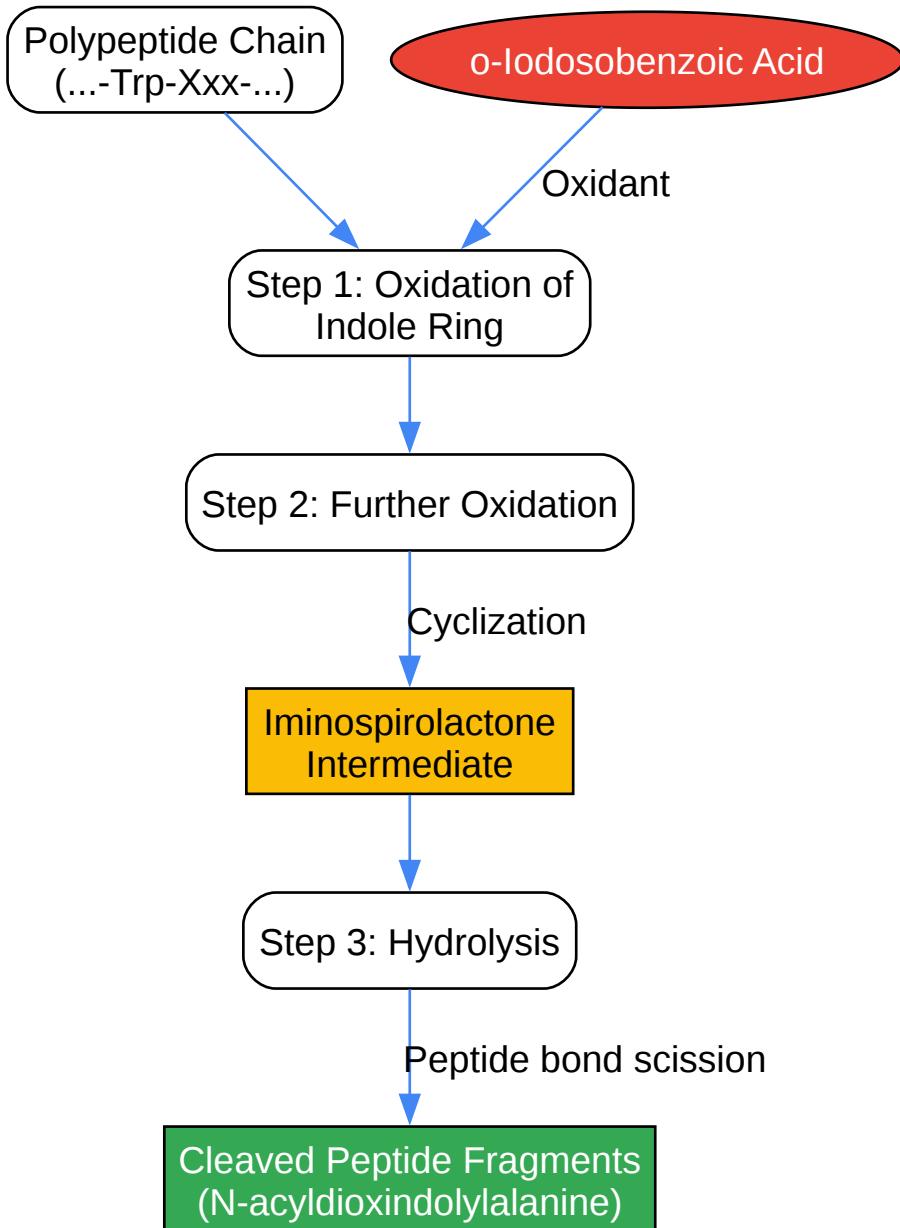
Enzyme Inhibition

o-Iodosobenzoic acid has been identified as an inhibitor of certain enzymes. For example, it acts as an inhibitor of diaminopropionate ammonia-lyase (EC 4.3.1.15).^[3] Its mechanism of

inhibition often involves the oxidation of critical cysteine residues within the enzyme's active site. This has been demonstrated with type I adenylyl cyclase, where oxidation of cysteine residues by **o-iodosobenzoate** reversibly inhibits its stimulation by calcium and calmodulin.

Diagram of Tryptophan-Specific Peptide Bond Cleavage

Mechanism of Peptide Cleavage at Tryptophan



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Caption: Logical workflow for protein cleavage at tryptophan residues.

Safety and Handling

o-Iodosobenzoic acid is considered a hazardous substance.[12] It is irritating to the eyes, respiratory system, and skin.[12] The material may cause a sensitization reaction in some individuals upon skin contact.[12]

- **Handling:** Always handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid breathing dust.[12]
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. A storage temperature of -20°C is recommended.
- **Spills:** For minor spills, clean up immediately while wearing appropriate PPE. For major spills, evacuate the area and alert emergency responders.[12]

Conclusion

o-Iodosobenzoate is a powerful and versatile hypervalent iodine reagent with a well-defined set of physical and chemical properties. Its utility as a selective oxidizing agent and a specialized biochemical tool for protein cleavage underscores its importance in modern chemical and biological research. The development of safer and more efficient synthetic protocols has made it more accessible for a wide range of applications, from organic synthesis to proteomics. A thorough understanding of its reactivity, combined with strict adherence to safety protocols, is essential for its effective and safe utilization in the laboratory.

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